

Introduction: The Strategic Importance of Dimethyl Aminomalonate Hydrochloride in Synthesis

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Compound of Interest

Compound Name: *Dimethyl aminomalonate hydrochloride*

Cat. No.: B095070

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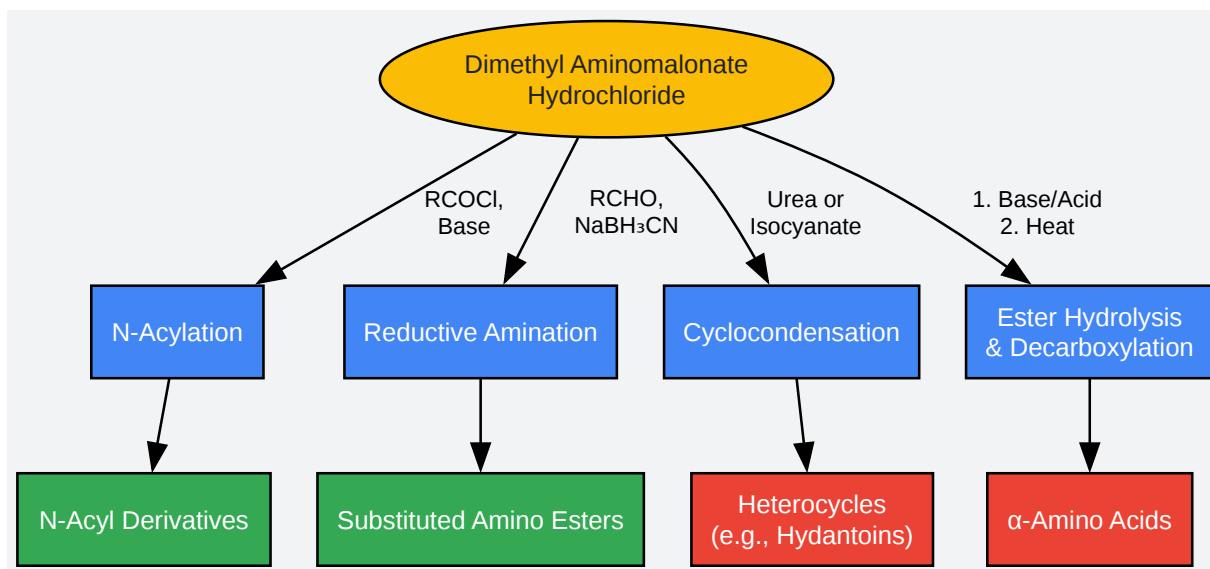
Dimethyl aminomalonate hydrochloride is a highly valuable and versatile building block in modern organic synthesis. It serves as a compact and efficient precursor for introducing the α -amino acid framework, a motif of paramount importance in medicinal chemistry and drug development. As the hydrochloride salt, the compound exhibits enhanced stability and improved handling characteristics compared to its free base form, making it a reliable reagent in multi-step synthetic campaigns. Its dual functionality, comprising a nucleophilic amino group and two electrophilic ester moieties, allows for a diverse range of chemical transformations. This guide offers a comprehensive overview of its core physical and chemical properties, reactivity, and practical applications, providing researchers and drug development professionals with the technical insights required for its effective utilization.

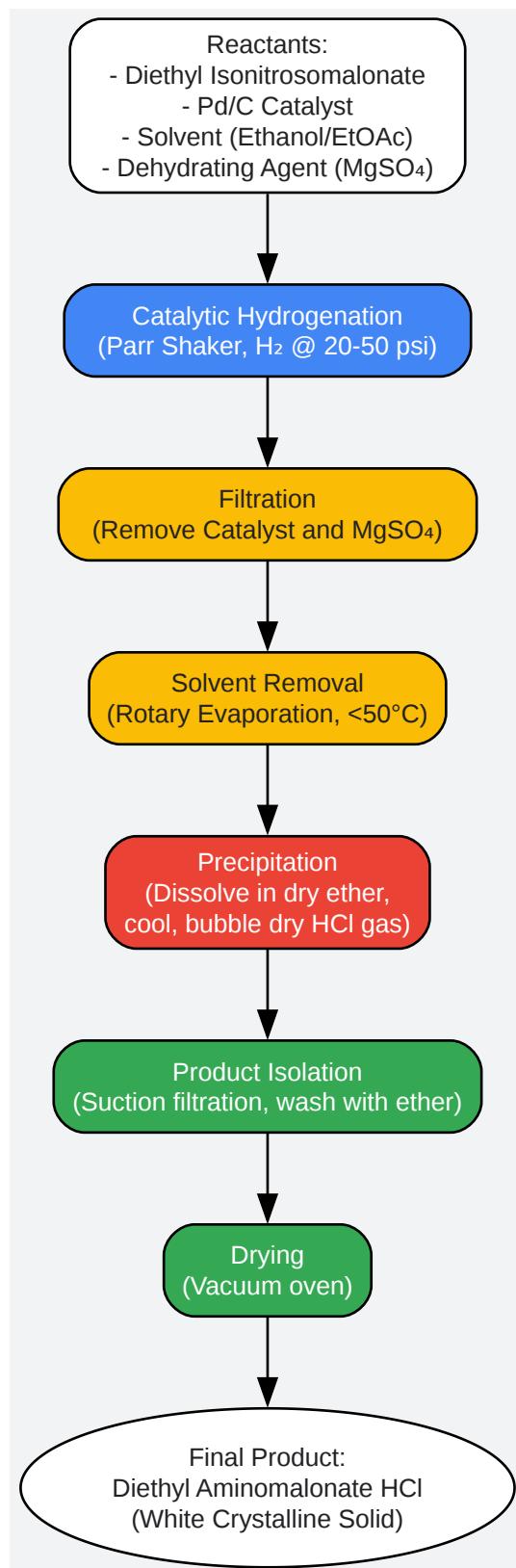
Part 1: Core Physicochemical and Structural Properties

A thorough understanding of a reagent's fundamental properties is critical for its successful application in synthesis, informing choices regarding solvents, reaction conditions, and purification strategies.

Structural and Molecular Identity

The compound consists of a central carbon atom bonded to an amino group, and two methyl ester groups. The hydrochloride salt form protonates the amino group, enhancing its stability.



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